

Technical Whitepaper: BTC Tetrapotassium Salt

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *BTC,tetrapotassiumsalt*

Cat. No.: *B1496604*

[Get Quote](#)

High-Fidelity Quantification of Elevated Intracellular Calcium & Thallium Flux

Executive Summary

BTC Tetrapotassium Salt (Benzothiazole Coumarin) represents a specialized class of ratiometric fluorescent indicators designed for environments where traditional dyes fail: high-concentration calcium signaling and potassium channel permeation assays.

Unlike high-affinity indicators (e.g., Fura-2, Fluo-4) that saturate at resting or slightly elevated calcium levels ($\sim 1 \mu\text{M}$), BTC exhibits a low affinity ($K_d \sim 7 \mu\text{M}$). This property renders it the gold standard for quantifying massive calcium release events—such as tetanic muscle contraction, neuronal excitotoxicity, and calcium sparks—without "flatlining" due to saturation. Furthermore, its unique sensitivity to Thallium (TI^+) allows it to serve as a surrogate marker for potassium channel activity in high-throughput drug screening.

This guide details the physicochemical properties, mechanistic logic, and self-validating calibration protocols for the cell-impermeant tetrapotassium salt form of BTC.

Chemical & Physical Specifications

The tetrapotassium salt form is cell-impermeant.^[1] It is primarily used for:

- In vitro calibration: Establishing the

and

values required to quantify signals from BTC-AM loaded cells.

- Microinjection/Patch Clamp: Direct loading into the cytoplasm via recording pipettes to avoid compartmentalization artifacts associated with AM esters.

Property	Specification
Chemical Name	BTC, tetrapotassium salt
CAS Number	216453-54-2
Molecular Formula	
Molecular Weight	~844.02 g/mol
Solubility	Water (> 10 mM); Insoluble in non-polar solvents
Dissociation Constant ()	~7 μ M (Ca)
Excitation Maxima	480 nm (Ca -free) 401 nm (Ca -bound)
Emission Maximum	~529 nm (Independent of Ca)

Mechanism of Action

Ratiometric Calcium Sensing

BTC operates on an excitation-shift mechanism.^{[1][2][3][4]} In the absence of calcium, the indicator absorbs maximally at 480 nm. Upon chelating Ca

, the electron distribution changes, shifting the excitation peak to 401 nm.

Because the emission remains stable at 529 nm, the ratio of fluorescence intensity at these two excitation wavelengths (

) provides a readout of calcium concentration that is independent of dye concentration, cell thickness, or photobleaching.

Thallium (Tl+) Sensitivity

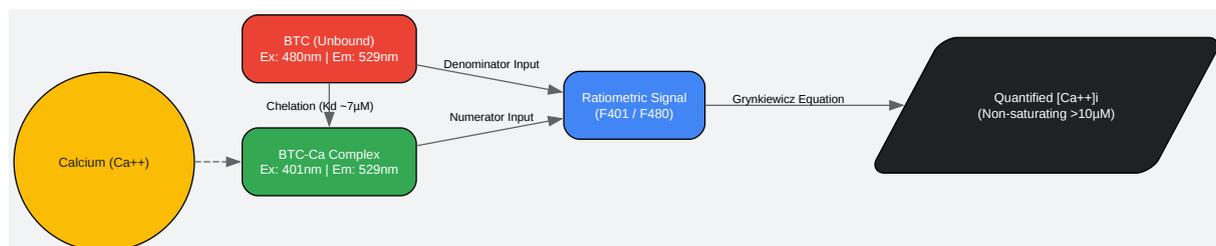
BTC binds Thallium (

) with high affinity. Since

permeates potassium channels (e.g., hERG, Kv1.3) effectively, BTC fluorescence is used to monitor K+ channel opening. The influx of

causes a fluorescence increase similar to Ca

binding.[3]



[Click to download full resolution via product page](#)

Figure 1: The excitation-shift mechanism of BTC.[1][2] Note the inversion of excitation efficiency upon calcium binding, enabling ratiometric calculation.

Experimental Protocol: In Situ Calibration

Objective: To determine the precise dissociation constant (

) and dynamic range (

) of BTC in your specific experimental buffer. This is the primary application of the Tetrapotassium Salt.

Context: Literature

values (7 μM) vary based on pH, temperature, and ionic strength. You must generate a calibration curve using the salt form to accurately convert fluorescence ratios into molar concentrations.

Materials

- BTC Tetrapotassium Salt (Store at -20°C , desiccated).[5][6]
- Calibration Buffer (Zero Ca): 10 mM K-MOPS (pH 7.2), 100 mM KCl, 10 mM EGTA.
- Calibration Buffer (High Ca): 10 mM K-MOPS (pH 7.2), 100 mM KCl, 10 mM Ca-EGTA.
- Spectrofluorometer or Imaging System.

Step-by-Step Methodology

1. Stock Preparation

- Weigh 1 mg of BTC Tetrapotassium Salt.[1]
- Dissolve in 1.18 mL of dH₂O to create a 1 mM Stock Solution.
 - Note: Do not use DMSO. The salt is water-soluble.[2][7][4]
 - Stability:[2] Aliquot and freeze at -20°C . Stable for 6 months.

2. Reciprocal Dilution Series (The "Self-Validating" Method)

Instead of adding CaCl₂ sequentially (which changes volume and pH), mix "Zero Ca" and "High Ca" buffers to clamp free calcium levels precisely.

- Solution A (Zero Free Ca): 10 mM EGTA (no added Ca).
- Solution B (Saturated Ca): 10 mM Ca-EGTA (approx 39 μM free Ca).
- Note: Ensure both solutions contain 1 μM BTC Salt (add 1 μL stock per mL of buffer).

Calibration Point	Volume Sol. A (Zero Ca)	Volume Sol. B (High Ca)	Free [Ca ²⁺] (approx)
1 (R_min)	1000 µL	0 µL	0 µM
2	900 µL	100 µL	~0.05 µM
3	500 µL	500 µL	~0.50 µM
4	100 µL	900 µL	~5.0 µM
5 (R_max)	0 µL	1000 µL	~39 µM (Saturating)

3. Measurement & Calculation

- Measure fluorescence at Ex 401 nm and Ex 480 nm (Em 529 nm) for each point.

- Calculate Ratio

.

- Plot

vs. Free

.

- Fit the data to the Grynkiewicz equation to solve for your system's specific

.

Comparative Analysis: BTC vs. Common Indicators[6][11]

The choice of BTC is driven by affinity.[8] Using Fura-2 for a calcium spark event is like measuring the speed of a jet with a car speedometer—it will simply max out.

Feature	BTC	Fura-2	Fluo-4
Affinity ()	~7.0 μM (Low)	~0.14 μM (High)	~0.35 μM (High)
Primary Use	High [Ca], Neuronal firing, TI+ flux	Basal [Ca], Cytosolic changes	High-throughput Screening
Mode	Ratiometric (Ex Shift)	Ratiometric (Ex Shift)	Single Wavelength (Intensity)
Excitation	401 / 480 nm (Visible)	340 / 380 nm (UV)	488 nm (Visible)
Dynamic Range	Linear at 1–50 μM	Saturated > 1 μM	Saturated > 2 μM
Interference	Sensitive to Zn	Low	Low

Critical Troubleshooting & Caveats

- Zinc Interference:** BTC has a high affinity for zinc. In tissues with labile zinc (e.g., hippocampal mossy fibers), use a zinc chelator (TPEN) to verify that signals are calcium-derived.
- pH Sensitivity:** The fluorescence of BTC is slightly more pH-sensitive than Fura-2. Ensure your calibration buffers match the intracellular pH (~7.2) of your target cells.
- Loading Artifacts:** When using the AM ester form, prolonged excitation can cause the dye to convert to a calcium-insensitive species. When using the Tetrapotassium Salt in patch pipettes, this is less of an issue, but minimize light exposure.
- Spectral Overlap:** The 401 nm excitation peak is close to the UV range. Ensure your optics (objectives) transmit 400 nm light efficiently; otherwise, the "numerator" signal will be weak, degrading the signal-to-noise ratio.

References

- Hyrc, K. L., Bownik, J. M., & Goldberg, M. P. (2000). Ionic selectivity of low-affinity ratiometric calcium indicators: mag-Fura-2, Fura-2FF and BTC.[1] Cell Calcium, 27(2), 75-86. [Link](#)
- Iatridou, H., et al. (1994). The development of a new family of intracellular calcium probes.[9] Cell Calcium, 15(2), 190-198.[9] [Link](#)
- Weaver, C. D., et al. (2004). A Thallium-Sensitive, Fluorescence-Based Assay for Detecting and Characterizing Potassium Channel Modulators in Mammalian Cells. Journal of Biomolecular Screening, 9(8), 671-677. [Link](#)
- AAT Bioquest. BTC, Tetrapotassium Salt Product Protocol & Spectrum Data. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. BTC, tetrapotassium salt *CAS 216453-54-2* | AAT Bioquest [aatbio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. BTC, AM *CAS 176767-94-5* | AAT Bioquest [aatbio.com]
- 4. docs.aatbio.com [docs.aatbio.com]
- 5. selleckchem.com [selleckchem.com]
- 6. bocsci.com [bocsci.com]
- 7. biotium.com [biotium.com]
- 8. Ratiometric Calcium Indicators | AAT Bioquest [aatbio.com]
- 9. Neuronal free calcium measurement using BTC/AM, a low affinity calcium indicator - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Whitepaper: BTC Tetrapotassium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1496604#what-is-btc-tetrapotassium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com